

Personal protective equipment for handling O-Benzoylhydroxylamine

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Compound of Interest

Compound Name: O-Benzoylhydroxylamine

Cat. No.: B1197823

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Essential Safety and Handling Guide for O-Benzoylhydroxylamine

This guide provides comprehensive safety protocols and logistical information for the handling and disposal of **O-Benzoylhydroxylamine**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

O-Benzoylhydroxylamine hydrochloride is classified with several hazards that necessitate careful handling. It is known to cause skin, eye, and respiratory irritation.^{[1][2][3]} The toxicological properties of this substance have not been fully investigated, warranting a cautious approach.^[1]

GHS Hazard Summary for **O-Benzoylhydroxylamine** Hydrochloride

Hazard Classification	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation[2]
Serious Eye Damage (Category 1)	H318: Causes serious eye damage[3]
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation[2]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction[3]
Respiratory Irritation	H335: May cause respiratory irritation[2][3]

| Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed[3] |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[3]

Facilities must be equipped with an eyewash station and a safety shower.[1]

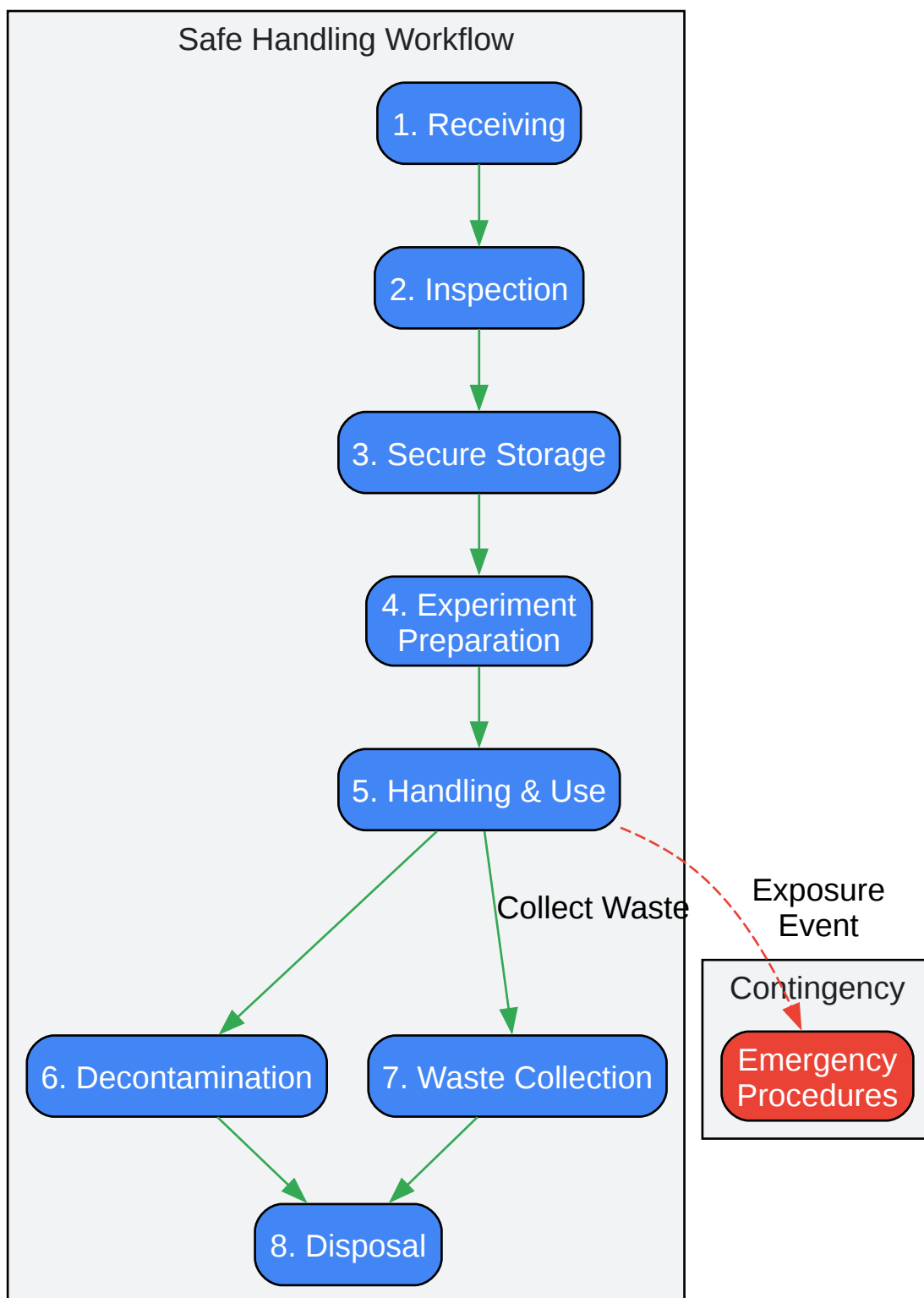
Recommended Personal Protective Equipment

Area Protected	Required PPE	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields, chemical splash goggles, or face shield.	All eye and face protection must meet ANSI Z87.1 standards.[4] A face shield is recommended when there is a risk of splashing.[5]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene), lab coat.[5][6]	Wash and inspect gloves before use. Disposable nitrile gloves offer good short-term protection.[5] A lab coat should be worn and fully buttoned.[4]
Respiratory	Use only in a well-ventilated area or under a chemical fume hood.	If ventilation is inadequate, a NIOSH-approved respirator is required.[5][7] Respirator use requires a formal program, including fit testing and training.[5]

| Body | Long pants and closed-toe, closed-heel shoes. | Shorts, sandals, and perforated shoes are not permitted in the laboratory.[4] |

Chemical Handling and Disposal Workflow

Proper handling from receipt to disposal is critical to ensure safety. The following workflow outlines the necessary steps.



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Caption: Workflow for **O-Benzoylhydroxylamine** from receipt to disposal.

Operational Plan: Step-by-Step Guidance

1. Receiving and Inspection

- Upon receipt, visually inspect the container for any damage or leaks.
- Ensure the supplier's label and hazard warnings are intact and legible.
- Verify that the Safety Data Sheet (SDS) is available.

2. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- The material is hygroscopic; protect it from moisture.[\[1\]](#)
- Store away from incompatible substances.
- Keep the container locked up and secure.[\[2\]](#)[\[3\]](#)

3. Experiment Preparation

- Review the SDS and relevant standard operating procedures (SOPs) before beginning work.
- Ensure the work area (e.g., chemical fume hood) is clean and uncluttered.
- Assemble all necessary equipment and PPE.
- Measure or weigh the required amount of **O-Benzoylhydroxylamine** within the fume hood to avoid inhalation of dust.[\[2\]](#)

4. Handling and Use

- Always handle **O-Benzoylhydroxylamine** inside a certified chemical fume hood.
- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in the work area.[\[3\]](#)

- Wash hands thoroughly after handling.[\[1\]](#)

5. Decontamination

- Clean the work area and any contaminated equipment with appropriate solvents.
- Remove contaminated clothing immediately and wash it before reuse.[\[1\]](#)[\[3\]](#)

6. Waste Collection and Disposal

- Collect all waste, including empty containers and contaminated materials, in designated, labeled hazardous waste containers.
- Dispose of contents and container in accordance with all local, state, and federal regulations.
- Prevent waste from entering drains or water courses.[\[3\]](#)

Emergency Procedures: First Aid

In case of exposure, immediate action is critical.

First Aid Measures for Exposure

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[1][3]
Skin Contact	Take off immediately all contaminated clothing. [2] Flush skin with plenty of soap and water for at least 15 minutes.[1][3] Seek medical attention if irritation or a rash occurs.
Inhalation	Remove the victim from exposure to fresh air immediately.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]

| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.[1] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3] |

Quantitative and Physical Data

While no occupational exposure limits have been established, the physical properties are important for safe handling.

Physical and Chemical Properties of O-Benzoylhydroxylamine

Property	Value
Molecular Formula	C ₇ H ₇ NO ₂ [8]
Molar Mass	137.14 g/mol [8]
Appearance	White flakes or solid[1]

| Hazards | Hygroscopic (absorbs moisture from the air)[1] |

Experimental Protocol: Use as an Aminating Reagent

O-Benzoylhydroxylamine and its derivatives are versatile reagents used for electrophilic amination in transition metal-catalyzed reactions.^[9] The following is a generalized protocol for its use in a laboratory setting, based on common applications in organic synthesis.^{[10][11]}

Objective: To perform a copper-catalyzed amination of an organozinc nucleophile.

Materials:

- **O-Benzoylhydroxylamine** derivative
- Organozinc reagent (prepared in situ from Grignard or organolithium reagent)
- Copper catalyst (e.g., Cu(I) or Cu(II) salt)
- Anhydrous solvent (e.g., THF, DMF)
- Reaction flask, magnetic stirrer, and other standard glassware
- Inert atmosphere setup (e.g., nitrogen or argon line)

Procedure:

- Preparation: Under an inert atmosphere, add the **O-benzoylhydroxylamine** reagent and the copper catalyst to a flame-dried reaction flask containing a magnetic stir bar.
- Solvent Addition: Add the anhydrous solvent via syringe.
- Cooling: Cool the reaction mixture to the desired temperature (e.g., 0 °C) using an ice bath to manage any potential exotherm, especially on a larger scale.^[10]
- Reagent Addition: Slowly add the organozinc reagent to the stirred solution.
- Reaction: Allow the reaction to proceed at the specified temperature for the required duration, monitoring its progress by a suitable technique (e.g., TLC, GC-MS).

- Quenching: Once the reaction is complete, carefully quench it by adding a suitable reagent (e.g., saturated aqueous ammonium chloride).
- Extraction: Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography to obtain the desired amine.^[10]

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